

Literature review on 3-Bromopropanesulfonic acid sodium salt.

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Compound of Interest

Compound Name: *Sodium 3-Bromopropanesulfonate*

Cat. No.: *B1292497*

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An In-Depth Technical Guide to 3-Bromopropanesulfonic Acid Sodium Salt

Introduction

3-Bromopropanesulfonic acid sodium salt (CAS No. 55788-44-8) is a versatile bifunctional organic compound of significant interest to researchers in organic synthesis, materials science, and drug development. Its molecular structure features a terminal sulfonate group, which imparts high water solubility, and a reactive alkyl bromide, which allows for a variety of nucleophilic substitution reactions. This unique combination makes it a valuable intermediate and building block for introducing a sulfopropyl moiety into target molecules.[\[1\]](#)

This technical guide provides a comprehensive literature review of 3-Bromopropanesulfonic acid sodium salt, detailing its chemical and physical properties, synthesis methodologies, key applications, and safety protocols. The information is intended for researchers, scientists, and drug development professionals seeking to leverage this reagent in their work.

Physicochemical and Spectroscopic Properties

3-Bromopropanesulfonic acid sodium salt is typically a white to light yellow crystalline powder. [\[2\]](#) Its properties are well-documented across various chemical suppliers and databases. A summary of its key quantitative data is presented below.

Table 1: Physicochemical Properties of 3-Bromopropanesulfonic Acid Sodium Salt

Property	Value	Source(s)
CAS Number	55788-44-8	[3][4]
Molecular Formula	C ₃ H ₆ BrNaO ₃ S	[3][5]
Molecular Weight	225.03 - 225.04 g/mol	[2][4][5]
Appearance	White to light yellow powder/crystal	[2][6]
Melting Point	257-262 °C (decomposes)	[5][7]
Purity	≥95%, ≥97%, >98% (Varies by supplier)	[2][4][5][8]
Solubility	Soluble in water	[2]
Storage Temperature	Room Temperature, Inert Atmosphere	[5][8]

Table 2: Chemical Identifiers and Descriptors

Identifier	Value	Source(s)
IUPAC Name	sodium;3-bromopropane-1-sulfonate	[5]
Synonyms	Sodium 3-bromopropanesulfonate	[2][5]
InChI Key	LNZDAVYFINUYOH-UHFFFAOYSA-M	[4][5]
InChI	1S/C3H7BrO3S.Na/c4-2-1-3-8(5,6)7;/h1-3H2,(H,5,6,7);/q;+1/p-1	[4][5]
SMILES	C(CBr)CS(=O)(=O)[O-].[Na+]	[8]
MDL Number	MFCD00024999	[4][5]
Topological Polar Surface Area	65.6 Å ²	[5]

Synthesis and Manufacturing

While multiple synthetic routes are conceivable, the most direct and efficient method inferred from the literature is the nucleophilic ring-opening of 1,3-propane sultone. This reaction is a common strategy for introducing sulfopropyl groups onto various molecules.^[5] The strained ring of the sultone is readily opened by a range of nucleophiles, including halide ions.^{[5][9]}

Representative Experimental Protocol: Synthesis from 1,3-Propane Sultone

The following protocol is a representative procedure for the synthesis of 3-Bromopropanesulfonic acid sodium salt based on the established reactivity of 1,3-propane sultone.^[9]

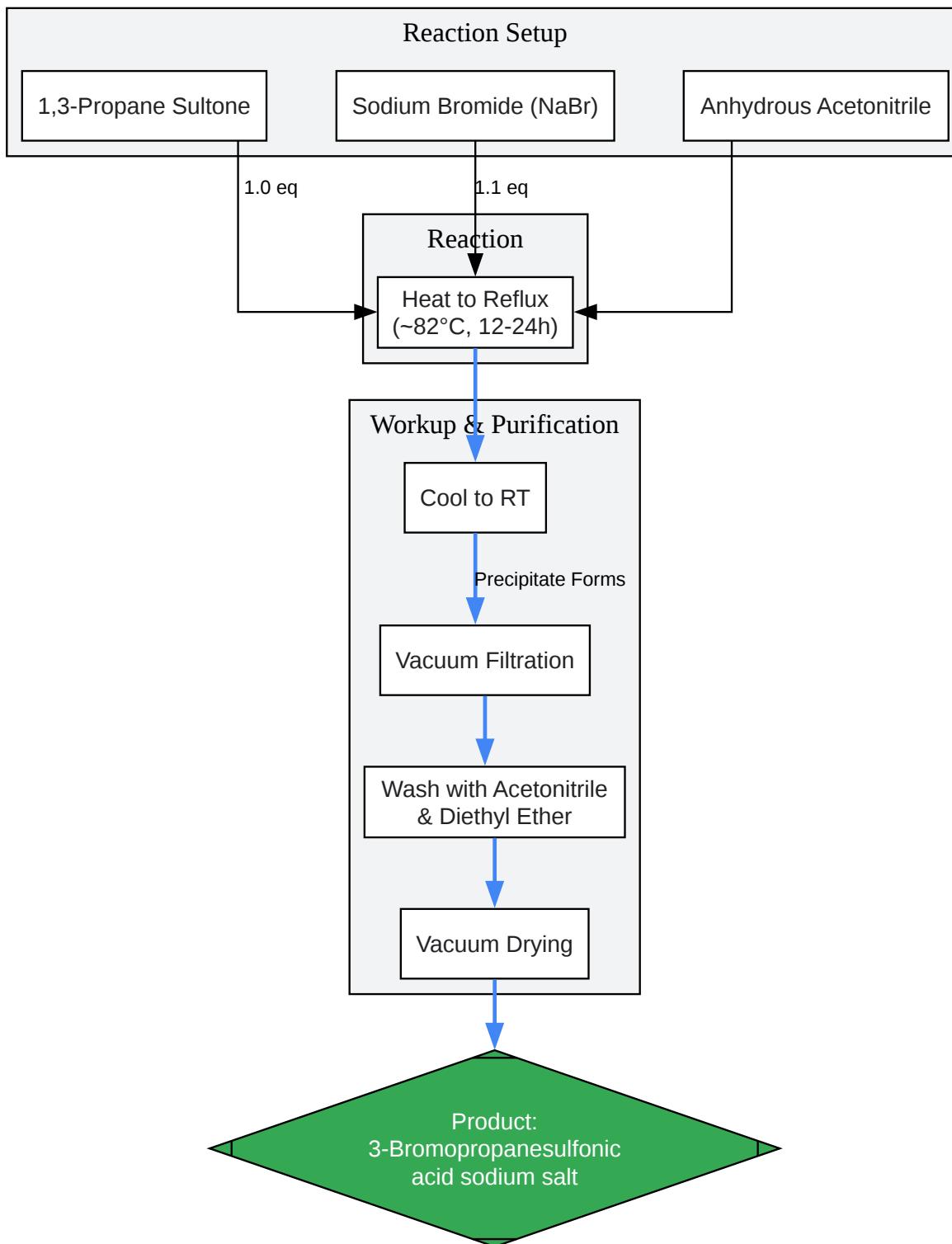
Materials:

- 1,3-Propane Sultone
- Sodium Bromide (NaBr), anhydrous
- Acetonitrile, anhydrous
- Diethyl ether

Procedure:

- **Reaction Setup:** In a dry, three-necked round-bottom flask equipped with a magnetic stirrer, reflux condenser, and nitrogen inlet, add anhydrous sodium bromide (1.1 equivalents) and anhydrous acetonitrile.
- **Addition of Sultone:** While stirring the suspension under a nitrogen atmosphere, add 1,3-propane sultone (1.0 equivalent) dropwise at room temperature.
- **Reaction:** Heat the reaction mixture to reflux (approximately 82°C) and maintain for 12-24 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) or ¹H NMR by observing the disappearance of the 1,3-propane sultone starting material.

- Isolation: After the reaction is complete, cool the mixture to room temperature. The white precipitate of the product, 3-Bromopropanesulfonic acid sodium salt, will form.
- Purification: Filter the solid product under vacuum. Wash the collected solid with cold acetonitrile to remove any unreacted starting materials, followed by a wash with diethyl ether to facilitate drying.
- Drying: Dry the purified white solid in a vacuum oven at 50-60°C to yield the final product.

[Click to download full resolution via product page](#)**Figure 1:** Synthesis workflow for 3-Bromopropanesulfonic acid sodium salt.

Applications in Research and Development

The dual functionality of 3-Bromopropanesulfonic acid sodium salt makes it a valuable reagent in several fields, from pharmaceutical development to materials science.

Organic Synthesis Intermediate

The primary utility of this compound is as an organic building block.^[1] The bromine atom serves as a good leaving group in nucleophilic substitution reactions, allowing for the covalent attachment of the sulfopropyl group to a wide range of substrates, including amines, alcohols, and thiols. This process, known as sulfopropylation, is a key method for introducing the highly polar sulfonate group, which can dramatically increase the water solubility of organic molecules.^[5]

Pharmaceutical and Biochemical Applications

- **Solubility Enhancement:** In drug development, improving the aqueous solubility of an active pharmaceutical ingredient (API) is a critical challenge. The introduction of ionic groups, such as sulfonates, is a well-established strategy to enhance solubility and, consequently, bioavailability. 3-Bromopropanesulfonic acid sodium salt can be used to modify drug candidates containing nucleophilic functional groups for this purpose.
- **Synthesis of Zwitterionic Materials:** The compound is an ideal reagent for creating zwitterionic structures, particularly sulfobetaines. Tertiary amines, for example, can be quaternized by the alkyl bromide, resulting in a molecule with a permanent positive charge (quaternary ammonium) and a permanent negative charge (sulfonate). Such zwitterionic materials are known for their exceptional hydrophilicity and resistance to nonspecific protein adsorption, making them crucial for developing antifouling surfaces on biomedical devices, drug delivery vehicles, and medical implants.^[2]
- **Potential Antimicrobial Agent:** Some studies have investigated the compound as a proton donor and have observed its interaction with bacterial cell membranes, suggesting it may have potential for use as an antimicrobial agent.^[3]

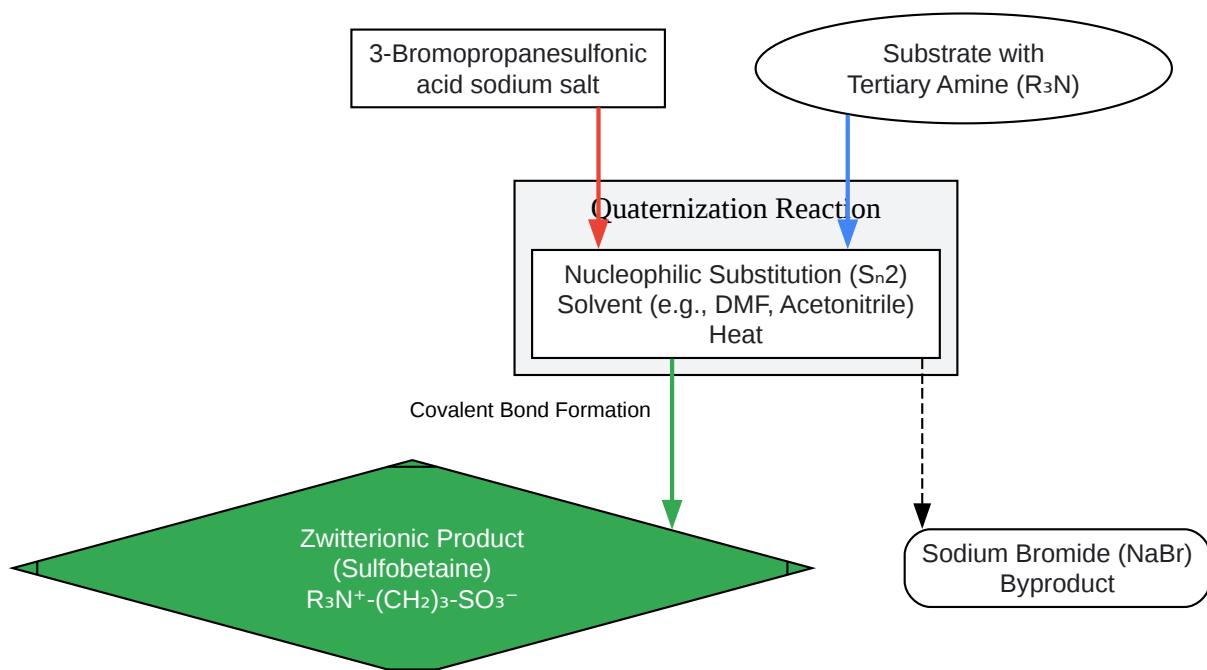
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Figure 2: Workflow for synthesizing zwitterionic compounds.

Industrial Applications

Beyond the laboratory, 3-Bromopropanesulfonic acid sodium salt has found utility in several industrial processes:

- Petroleum Industry: It is used as an additive in drilling, completion, and workover fluids, and for modifying the permeability of underground formations.[6]
- Textile Industry: The compound is used for the anionization of cotton, which can improve dye uptake and other fabric properties.[6]
- Surfactant Production: It acts as a sulfonated chain modifier in the synthesis of specialty surfactants.[6]

Safety and Handling

3-Bromopropanesulfonic acid sodium salt is an irritant. Standard laboratory safety precautions should be strictly followed, including the use of personal protective equipment (PPE) such as gloves, safety goggles, and a lab coat. All handling should be performed in a well-ventilated area or a chemical fume hood.

Table 3: GHS Hazard and Precautionary Statements

Classification	Code	Statement	Source(s)
Hazard	H315	Causes skin irritation.	[5]
H319		Causes serious eye irritation.	[5]
H335		May cause respiratory irritation.	[5]
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[5]
P264		Wash skin thoroughly after handling.	[4]
P271		Use only outdoors or in a well-ventilated area.	[4]
P280		Wear protective gloves/eye protection/face protection.	[4]
P302 + P352		IF ON SKIN: Wash with plenty of soap and water.	[4]
P305 + P351 + P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[4]

Conclusion

3-Bromopropanesulfonic acid sodium salt is a highly functional and valuable chemical intermediate. Its ability to introduce the hydrophilic sulfopropyl group via its reactive alkyl bromide handle makes it a powerful tool for modifying a wide array of molecules. Key applications in enhancing the solubility of pharmaceuticals, synthesizing zwitterionic materials for biocompatible surfaces, and various industrial processes underscore its importance. A thorough understanding of its properties, synthesis, and safe handling procedures is essential for researchers aiming to exploit its full potential in chemical and materials innovation.

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